

Molecular weight and formula of 1,6-Bis(chlorodimethylsilyl)hexane

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Compound of Interest

Compound Name: 1,6-Bis(chlorodimethylsilyl)hexane

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An In-depth Technical Guide to 1,6-Bis(chlorodimethylsilyl)hexane

This technical guide provides a detailed overview of **1,6-Bis(chlorodimethylsilyl)hexane**, a bifunctional organosilane compound. It is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the properties, synthesis, and applications of this chemical intermediate. Organosilicon compounds, characterized by silicon-carbon bonds, exhibit unique chemical and physical properties that make them valuable in a wide range of applications.^[1] Bifunctional organosilanes, such as **1,6-Bis(chlorodimethylsilyl)hexane**, are particularly useful as crosslinking agents, coupling agents, and as foundational units for polymer synthesis.^{[1][2]}

Physicochemical Properties

1,6-Bis(chlorodimethylsilyl)hexane is a transparent liquid at room temperature.^[3] Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₄ Cl ₂ Si ₂	[3][4][5]
Molecular Weight	271.37 g/mol	[3][4][5]
CAS Number	14799-66-7	[3]
IUPAC Name	chloro-[6- [chloro(dimethyl)silyl]hexyl]- dimethylsilane	[3]
Synonyms	1,6- Bis(dimethylchlorosilyl)hexane, Hexamethylenebis(chlorodimethylsilane), 2,9-Dichloro-2,9- dimethyl-2,9-disiladecane	[4][6]
Appearance	Transparent liquid	[3]
Boiling Point	113 °C; 279.7 °C at 760 mmHg	[3][4]
Density	0.942 - 0.961 g/mL	[3][4]
Flash Point	113.9 - 150 °C	[3][4]
Purity	Available in 90% and 95%+ grades	[3][4][6]
Solubility and Reactivity	Reacts rapidly with moisture, water, and protic solvents, liberating hydrogen chloride.	[4][6]

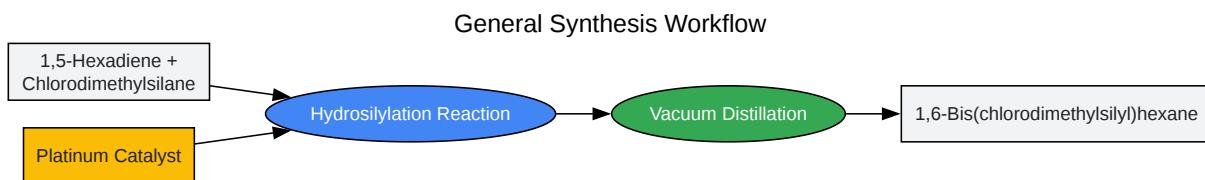
Experimental Protocols

Synthesis of **1,6-Bis(chlorodimethylsilyl)hexane**

A common method for the synthesis of compounds like **1,6-Bis(chlorodimethylsilyl)hexane** is through a hydrosilylation reaction. While specific details for this exact compound can be proprietary, a general procedure involves the reaction of a diene (1,5-hexadiene) with a chlorodimethylsilane in the presence of a catalyst, such as a platinum complex.

Illustrative Experimental Protocol:

- A reaction vessel is charged with 1,5-hexadiene and a suitable solvent under an inert atmosphere (e.g., nitrogen or argon).
- A platinum catalyst, such as chloroplatinic acid, is introduced to the reaction mixture.
- Chlorodimethylsilane is then added dropwise to the mixture at a controlled temperature.
- The reaction is monitored for completion using techniques like Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.
- Upon completion, the crude product is purified, typically through vacuum distillation, to isolate the **1,6-Bis(chlorodimethylsilyl)hexane**.

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Caption: General Synthesis Workflow

Spectroscopic Data

Proton Nuclear Magnetic Resonance (^1H NMR) is a key analytical technique for the characterization of **1,6-Bis(chlorodimethylsilyl)hexane**. The proton NMR analysis provides information on the structure of the molecule.^[7]

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data not publicly available in the search results			

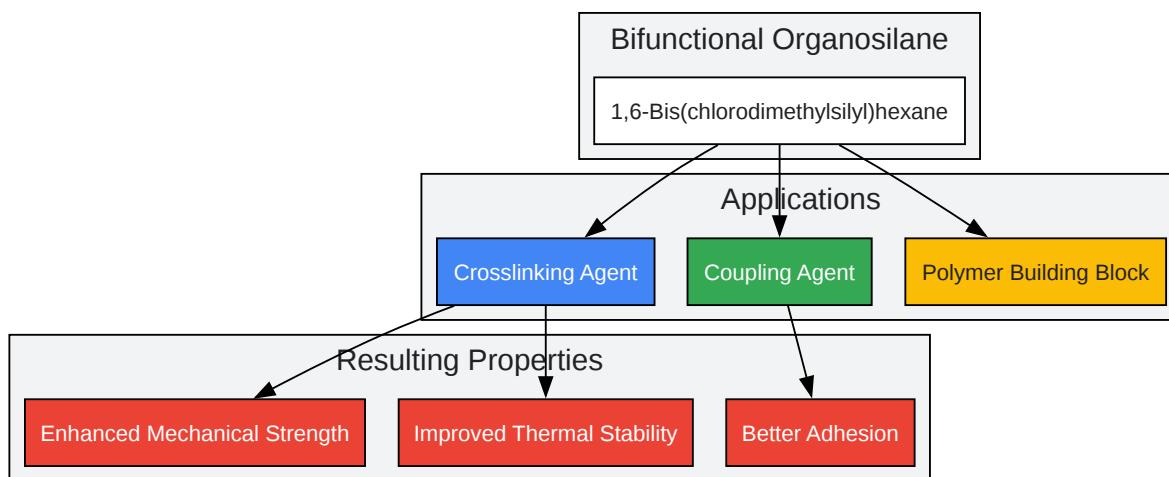
Note: While a publication mentioning the Proton NMR analysis of this compound was identified[7], the specific chemical shift data was not available in the public domain search results. Researchers should refer to the cited publication or acquire the compound from a commercial supplier for detailed analytical data.

Applications in Research and Drug Development

As a bifunctional organosilane, **1,6-Bis(chlorodimethylsilyl)hexane** serves as a versatile building block in polymer chemistry and materials science.[1] Its two reactive chlorodimethylsilyl groups allow it to act as a crosslinker to enhance the mechanical and thermal properties of polymers.[1] It can also function as a coupling agent to improve the adhesion between organic and inorganic materials.[1]

In the context of drug development, chloro-containing molecules are of significant interest, with over 250 FDA-approved drugs containing chlorine.[8] The presence of chlorine can influence a molecule's pharmacokinetic and pharmacodynamic properties. While there are no direct applications of **1,6-Bis(chlorodimethylsilyl)hexane** as a therapeutic agent, its role as a chemical intermediate allows for its use in the synthesis of more complex molecules that may have pharmaceutical applications.[6]

Role in Materials Development

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Caption: Role in Materials Development

Safety and Handling

1,6-Bis(chlorodimethylsilyl)hexane is classified as a corrosive substance that can cause severe skin burns and eye damage.^[6] It reacts with water and moisture, releasing hydrogen chloride gas, which is also corrosive and can cause respiratory irritation.^[6] Therefore, it is crucial to handle this compound in a well-ventilated area, under an inert and dry atmosphere, and with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a face shield.^[6] It should be stored in a tightly sealed container in a cool, dry place.^[6]

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